

Application Notes and Protocols: N-Methyl-1-(thiazol-4-yl)methanamine

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Compound of Interest

Compound Name: N-Methyl-1-(thiazol-4-yl)methanamine

Cat. No.: B055838

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety and handling procedures for **N-Methyl-1-(thiazol-4-yl)methanamine**. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidelines are based on data from structurally similar thiazole derivatives and general best practices for handling chemicals with unknown toxicity. A conservative approach is strongly recommended.

Safety and Hazard Information

The hazard profile of **N-Methyl-1-(thiazol-4-yl)methanamine** is inferred from related compounds such as 4-Methylthiazole, (2-Methylthiazol-4-yl)methanamine hydrochloride, and Methyl[(5-methyl-1,3,4-thiadiazol-2-yl)methyl]amine. Users should handle this compound as potentially hazardous.

Table 1: Summary of Potential Hazards and Safety Information

Category	Information
GHS Hazard Pictograms	 Health Hazard, Irritant
GHS Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. [1] H315: Causes skin irritation. [1] [2] [3] H319: Causes serious eye irritation. [1] [2] [3] [4] H335: May cause respiratory irritation. [1] [2] [3] H410: Very toxic to aquatic life with long lasting effects. [2]
Precautionary Statements - Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [2] [3] P264: Wash skin thoroughly after handling. [1] [2] [3] P270: Do not eat, drink or smoke when using this product. [1] P271: Use only outdoors or in a well-ventilated area. [1] [2] [3] P273: Avoid release to the environment. [2] P280: Wear protective gloves/protective clothing/eye protection/face protection. [1] [2] [3] [4]
Precautionary Statements - Response	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [4] P302+P352: IF ON SKIN: Wash with plenty of soap and water. [1] [2] [3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [3] [4] P332+P313: If skin irritation occurs: Get medical advice/attention. [3] P337+P313: If eye irritation persists: Get medical advice/attention. [3] P362+P364: Take off contaminated clothing and wash it before reuse. [1]
Precautionary Statements - Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. [1] P405: Store

locked up.[1][4][5]

Precautionary Statements - Disposal

P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

Physical and Chemical Properties

Property	Value
Molecular Formula	C5H8N2S[6]
Appearance	Data not available (assume solid or liquid)
Solubility	Data not available
Storage Temperature	Store in a cool, dry, well-ventilated area.[3]

Experimental Protocols

Protocol 1: General Handling and Use

This protocol outlines the essential steps for safely handling **N-Methyl-1-(thiazol-4-yl)methanamine** in a laboratory setting.

1. Engineering Controls:

- All work with this compound, both in solid and solution form, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[7]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield (EN166 standard).[5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if contaminated.
- Body Protection: A flame-resistant lab coat is recommended.[7] Ensure clothing fully covers the skin.
- Respiratory Protection: If working outside a fume hood is unavoidable, use a NIOSH-approved respirator with an appropriate cartridge.

3. Handling Procedures:

- Avoid all contact with skin and eyes.[5]
- Do not breathe dust or vapors.[5]
- Minimize dust generation and accumulation when handling the solid form.[3]
- Use spark-proof tools and explosion-proof equipment if the compound is flammable.[4]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[3][4]

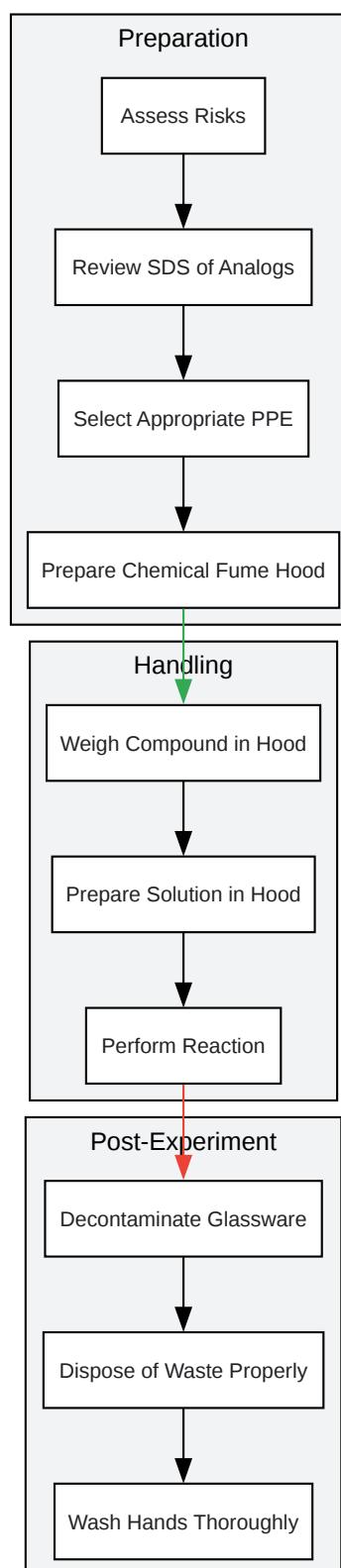
Protocol 2: First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

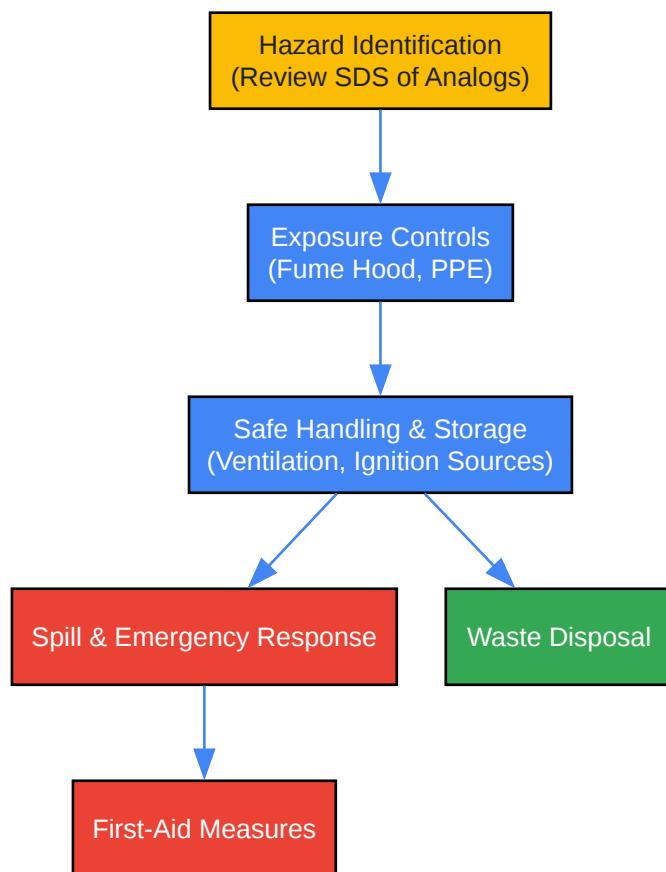
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[3][5]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][5]
- If Swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately.[4][5]

Visualizations

The following diagrams illustrate key safety and experimental workflows.

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Caption: General laboratory workflow for handling chemical compounds.



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Caption: Logical relationship of safety procedures for chemical handling.

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